

parthenolide research trends and bibliometric analysis

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Compound Focus: Parthenolide

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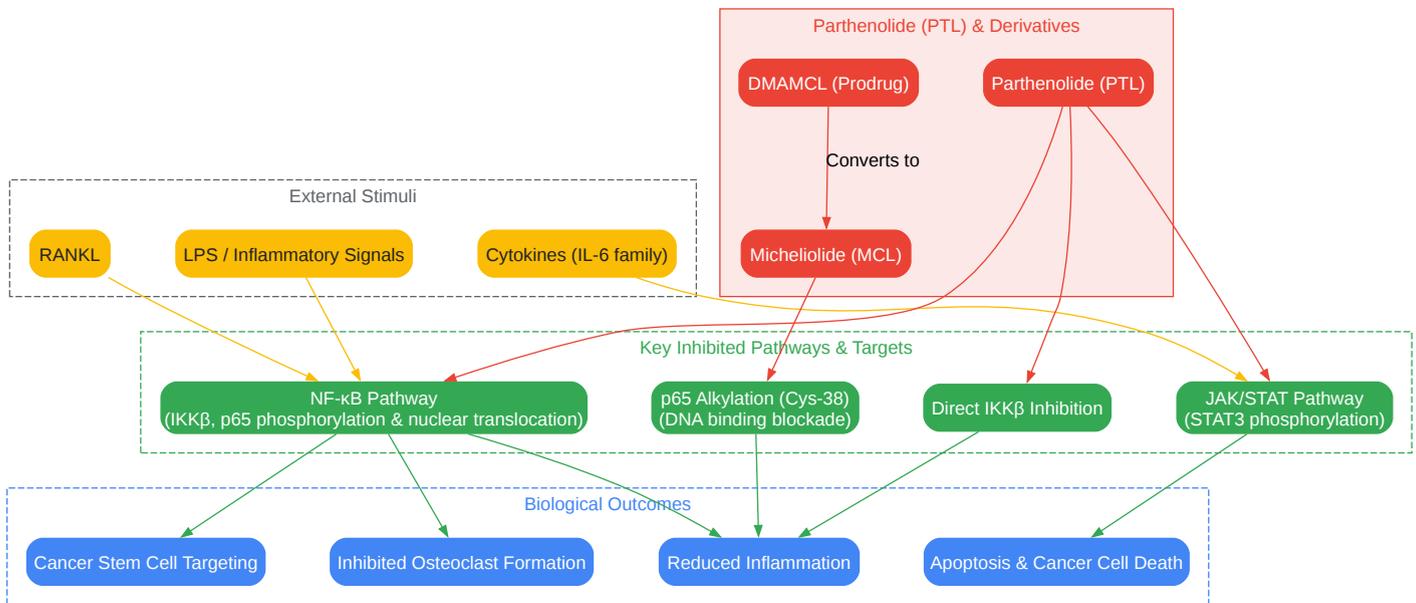
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Bibliometric Analysis and Research Scope

A bibliometric analysis of publications from 2002 to 2022 confirms strong and sustained interest in **parthenolide** research, with the United States and China being the leading contributors [1]. The scope of research is extensive, focusing on its role in various diseases.

- **Therapeutic Areas:** The primary research focus is on **cancer** (including leukemia, lung, colorectal, and pancreatic cancers), **inflammatory diseases** (such as rheumatoid arthritis and colitis), and **skeletal disorders** (like osteolysis and arthritis) [1] [2] [3].
- **Molecular Targets: Parthenolide** is a multi-target agent. Its key molecular mechanisms include:
 - **Inhibition of NF- κ B:** A master regulator of inflammation and cell survival, is the most studied pathway [2] [3] [4].
 - **Inhibition of STAT3:** Blocks a signaling pathway critical for cancer cell growth and survival [3] [4].
 - **Induction of Oxidative Stress:** Promotes reactive oxygen species (ROS) to trigger cancer cell death [3].
 - **Modulation of Other Pathways:** Includes Wnt, PI3K/Akt, and TGF- β signaling in various cancers [3] [4].

The diagram below summarizes the core mechanisms of action of **Parthenolide** and its derivatives in cancer and inflammatory cells.



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Core mechanisms of **Parthenolide** (PTL) and its derivatives in exerting anti-cancer and anti-inflammatory effects. PTL primarily inhibits NF-κB and JAK/STAT signaling pathways, while its derivative MCL directly alkylates the p65 subunit. DMAMCL acts as a stable prodrug that converts to MCL.

Emerging Research and Development Trends

Current research is intensely focused on improving the drug-like properties of **parthenolide** and exploring its full therapeutic potential through novel approaches.

Derivative/Approach	Key Feature	Application/Model	Reference
DMAMCL	Prodrug of MCL; sustained release; crosses blood-brain barrier	Glioma, Myeloproliferative Neoplasms	[3] [4]
DMAPT	Water-soluble analogue; improved bioavailability	Breast Cancer, Bladder Cancer, Lung Cancer	[3] [4]
PTL-Chalcone Hybrids	Hybrid molecule; enhanced potency (40.9x > PTL)	Non-Small Cell Lung Cancer (NSCLC)	[5]
Nanocarriers (e.g., PLGA)	Targeted drug delivery; enhanced selectivity	Leukemic Cells	[3] [4]

- **Novel Hybrid Molecules:** A 2025 study designed and synthesized **parthenolide-chalcone hybrids** as potential anti-lung cancer agents [5]. The most promising compound, **10d**, exhibited anti-proliferative activity **40.9 times stronger than native parthenolide** and effectively inhibited tumor growth in vivo by targeting the ALOX5 enzyme and regulating the β -catenin/STAT3 signaling axis [5].

Commercial and Market Context

The growing scientific interest is mirrored by an expanding global market.

- The **parthenolide** extract market, valued at approximately USD 150 million in 2023, is projected to grow at a **CAGR of 8.5%**, reaching around USD 325 million by 2032 [6].
- Growth is driven by demand in **pharmaceuticals** (migraines, cancer), **nutraceuticals** (dietary supplements), and **cosmetics** (anti-inflammatory skincare) [6].
- The **Asia-Pacific** region is expected to be the fastest-growing market, fueled by large consumer bases and industrial expansion [7] [6].

Knowledge Gaps and Research Needs

Despite significant progress, several challenges remain. The primary hurdle is the **poor water solubility and low oral bioavailability** of native **parthenolide**, limiting its clinical application [3] [4] [5]. Furthermore, while its multi-target nature is promising, a deeper understanding of its **selectivity between cancerous and normal cells** is needed to minimize potential side effects [3] [4].

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